Application Note: Strategic Functionalization of 3,5-Dibromo-4-methoxyaniline

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Compound of Interest	
Compound Name:	*3,5-Dibromo-4-methoxyaniline*
CAS No.:	*41727-70-2*
Cat. No.:	*B2578182*

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Executive Summary

This guide outlines the strategic utilization of **3,5-Dibromo-4-methoxyaniline** (CAS: 35564-99-9) as a high-value scaffold for drug discovery.[1] Unlike simple anilines, this precursor offers a unique "push-pull" electronic environment: the electron-donating methoxy group (

) is flanked by two electron-withdrawing bromine atoms (

), while the primary amine remains available for condensation reactions.[1]

We present two divergent synthetic workflows:

- Pathway A (Ligand-Free): Synthesis of 4-thiazolidinones via Schiff base condensation and heterocyclization.[1]
- Pathway B (Catalytic): Palladium-catalyzed Suzuki-Miyaura cross-coupling to generate meta-terphenyl analogs.[1]

These protocols are designed for medicinal chemists seeking to expand structure-activity relationship (SAR) libraries with halogenated, lipophilic cores.[1]

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Chemical Profile & Handling

Compound: **3,5-Dibromo-4-methoxyaniline** Molecular Formula:

MW: 280.95 g/mol [1]

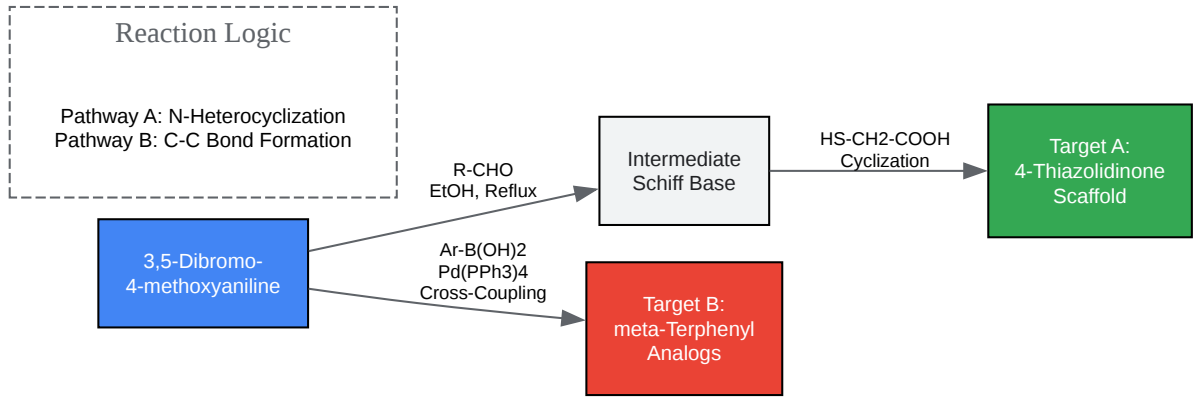
Property	Specification	Operational Note
Appearance	Off-white to grey solid	Sensitive to photo-oxidation; store in amber vials.[1]
Melting Point	82–85 °C	Sharp melting point indicates high purity; broad range suggests oxidative degradation.[1]
Solubility	DMSO, DMF, DCM, EtOH	Sparingly soluble in water. Requires sonication in cold alcohols.
Reactivity	Amphoteric tendencies	is nucleophilic but deactivated by ortho-Br atoms.[1] Requires forcing conditions for weak electrophiles.

Safety Advisory: This compound is an aniline derivative.[1] Assume potential for methemoglobinemia and skin sensitization.[1] Handle in a fume hood with nitrile gloves.[1]

Strategic Synthesis Architecture

The following diagram illustrates the divergent pathways available for this scaffold. The "Orthogonal Reactivity" allows the chemist to modify the amine head-group while preserving the halogen handles for late-stage diversification.[1]

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Figure 1: Divergent synthesis map showing the transformation of the aniline core into heterocyclic (green) and biaryl (red) targets.[2]

Protocol A: Synthesis of 4-Thiazolidinones

This protocol synthesizes a pharmacophore common in antimicrobial and anticonvulsant research.[1] The reaction proceeds via a one-pot or two-step sequence involving an imine intermediate followed by nucleophilic attack of thioglycolic acid.[1]

Mechanism & Causality

- Imine Formation: The aniline nitrogen attacks the aldehyde carbonyl.[1] The ortho-bromines sterically hinder this approach slightly, requiring elevated temperatures (reflux).
- Cyclization: The sulfur of thioglycolic acid attacks the imine carbon (nucleophilic addition), followed by the amine nitrogen attacking the carboxylic acid carbonyl (intramolecular amidation) to close the ring.

Step-by-Step Methodology

Reagents:

- **3,5-Dibromo-4-methoxyaniline** (1.0 eq)[1]

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- Aryl Aldehyde (e.g., 4-Chlorobenzaldehyde) (1.0 eq)[3]
- Thioglycolic Acid (1.2 eq)[4]
- Anhydrous Zinc Chloride (

) (0.5 eq, Catalyst)
- Solvent: Absolute Ethanol (or Toluene for Dean-Stark)[1]

Procedure:

- Schiff Base Formation:
  - Dissolve 2.81 g (10 mmol) of **3,5-Dibromo-4-methoxyaniline** in 20 mL absolute ethanol.
  - Add 10 mmol of the chosen aryl aldehyde.
  - Add 2-3 drops of glacial acetic acid.[1]
  - Critical Step: Reflux for 4–6 hours.[1] Monitor by TLC (Mobile phase: Hexane:EtOAc 7:3). The disappearance of the primary amine spot (lower Rf) and appearance of the imine (higher Rf) confirms conversion.
  - Isolation: Cool to

    . Filter the precipitated Schiff base and recrystallize from ethanol.
- Heterocyclization:
  - Dissolve the isolated Schiff base (5 mmol) in 15 mL dry benzene or toluene.
  - Add Thioglycolic acid (6 mmol, 0.42 mL).
  - Add anhydrous

    (0.34 g) as a Lewis acid catalyst to activate the imine.

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- Reflux for 8–12 hours using a Dean-Stark trap to remove water.[1] (Removal of water drives the equilibrium forward).
- Work-up: Wash the reaction mixture with 10%

  (to remove excess acid) and water. Dry over

  .[1]
- Evaporate solvent.[1] Recrystallize the residue from ethanol/DMF (3:1).

Validation Criteria:

- IR: Appearance of strong carbonyl stretch at 1690–1720

  (Thiazolidinone C=O). Disappearance of imine C=N stretch.[1]
- 1H NMR: Appearance of a singlet at

  3.8–4.0 ppm (S-

  -CO protons) is the diagnostic signature of the thiazolidinone ring.[1]

Protocol B: Palladium-Catalyzed Suzuki Coupling

This protocol utilizes the bromine handles to create "meta-terphenyl" derivatives.[1] The 3,5-positioning allows for the creation of rotationally restricted, bulky aromatic systems useful in kinase inhibition.

Experimental Workflow

Reagents:

- **3,5-Dibromo-4-methoxyaniline** (1.0 eq)[1]
- Aryl Boronic Acid (2.5 eq for bis-coupling)[1]
- Catalyst:

  (5 mol%)

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- Base:

  (2M aqueous solution)[5]

- Solvent: 1,4-Dioxane[1]

Procedure:

- Inert Atmosphere Setup:
  - Charge a 3-neck round bottom flask with **3,5-Dibromo-4-methoxyaniline** (1 mmol) and Aryl Boronic Acid (2.5 mmol).
  - Evacuate and backfill with Nitrogen (

) three times. Reasoning: Pd(0) catalysts are sensitive to oxidation, which deactivates the cycle.
- Solvent Degassing:
  - Add 1,4-Dioxane (10 mL) and 2M

    (3 mL).
  - Sparge with

    gas for 15 minutes.
  - Add

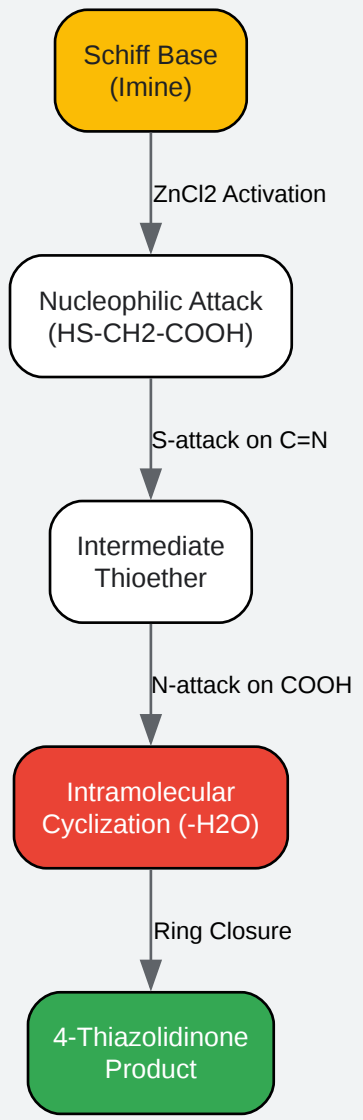
    (58 mg) quickly against a counter-flow of nitrogen.
- Reaction:
  - Heat to 90–100 °C for 12–16 hours.
  - Monitoring: Check TLC.[1][6][7] You may observe a mono-coupled intermediate before the bis-coupled product forms.[1]
- Work-up:

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- Filter through a Celite pad to remove Palladium black.[1]
- Dilute filtrate with EtOAc, wash with brine.[1]
- Purify via Flash Column Chromatography (Silica Gel, Hexane/EtOAc gradient).

Process Visualization: Thiazolidinone Pathway[1]

The following diagram details the molecular logic of the cyclization described in Protocol A.



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Figure 2: Mechanistic flow of the one-pot cyclization reaction.

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Comparative Data & Yield Optimization

The following table summarizes expected yields based on substituent electronic effects (Hammett constants) during the Schiff base formation (Protocol A).

Substituent (Aldehyde)	Electronic Effect	Expected Yield (%)	Reaction Time (h)
4-NO2	Strong Electron Withdrawing	85 - 92%	3.0
4-Cl	Weak Electron Withdrawing	78 - 85%	4.5
4-OMe	Electron Donating	60 - 70%	8.0
H (Benzaldehyde)	Neutral	75 - 80%	5.0

Note: Electron-withdrawing groups on the aldehyde increase the electrophilicity of the carbonyl carbon, facilitating the attack by the sterically hindered aniline nitrogen.

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